

# CAS number and molecular structure of 3-(Dimethoxymethyl)hept-2-en-4-yne

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## Compound of Interest

Compound Name: 3-(Dimethoxymethyl)hept-2-en-4-yne

Cat. No.: B8514072

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## An In-depth Technical Guide to 3-(Dimethoxymethyl)hept-2-en-4-yne

This technical guide provides a comprehensive overview of the chemical compound **3-(Dimethoxymethyl)hept-2-en-4-yne**, including its chemical identity, physicochemical properties, and potential applications. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

### Chemical Identity and Properties

**3-(Dimethoxymethyl)hept-2-en-4-yne** is an organic compound featuring both a double bond (alkene) and a triple bond (alkyne) within its heptane backbone. It is further functionalized with a dimethoxymethyl group.<sup>[1]</sup> Its unique structure makes it a point of interest for potential applications in medicinal chemistry and organic synthesis.<sup>[1]</sup>

Table 1: Physicochemical Properties of **3-(Dimethoxymethyl)hept-2-en-4-yne**

Property	Value	Source
CAS Number	55947-19-8	EvitaChem
Molecular Formula	C10H16O2	EvitaChem, PubChem[1][2]
Molecular Weight	168.23 g/mol	EvitaChem, PubChem[1][2]
IUPAC Name	(E)-3-(dimethoxymethyl)hept-2-en-4-yne	PubChem[2]
Canonical SMILES	<chem>CCC#C/C(=C\C)/C(OC)OC</chem>	PubChem[2]
InChI Key	NJRUVVQBZGDQQG-RMKNXTFCSA-N	PubChem[2]

## Molecular Structure

The molecular structure of **3-(Dimethoxymethyl)hept-2-en-4-yne** is characterized by a seven-carbon chain containing a double bond at the second position and a triple bond at the fourth position. A dimethoxymethyl group is attached to the third carbon.

Caption: Molecular structure of **3-(Dimethoxymethyl)hept-2-en-4-yne**.

## Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **3-(Dimethoxymethyl)hept-2-en-4-yne** are not extensively documented in publicly available literature. However, general synthetic strategies for similar compounds suggest that its preparation could be approached through methods such as Aldol condensation or other established techniques for forming en-yne systems.[1]

A potential, though not explicitly detailed, synthetic route may involve the reaction of a suitable aldehyde or ketone with an organometallic reagent containing the hept-2-en-4-yne backbone, followed by the introduction of the dimethoxymethyl group.[1]

Generalized Experimental Workflow for Synthesis

The following diagram illustrates a generalized workflow that could be adapted for the synthesis and purification of **3-(Dimethoxymethyl)hept-2-en-4-yne**.



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Caption: A generalized workflow for the synthesis of an organic compound.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or the signaling pathways associated with **3-(Dimethoxymethyl)hept-2-en-4-yne**. Further research and screening would be necessary to determine its potential pharmacological effects.

## Conclusion

**3-(Dimethoxymethyl)hept-2-en-4-yne** is a chemical entity with a defined structure and physicochemical properties. While its potential as an intermediate in organic synthesis is recognized, a significant gap exists in the scientific literature concerning its specific synthesis protocols, experimental data, and biological activity. This guide provides a summary of the available information and highlights the need for further investigation to unlock the potential of this molecule for researchers and drug development professionals.

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## References

- 1. Buy 3-(Dimethoxymethyl)hept-2-en-4-yne (EVT-8646655) | 55947-19-8 [evitachem.com]
- 2. (E)-3-(dimethoxymethyl)hept-2-en-4-yne | C<sub>10</sub>H<sub>16</sub>O<sub>2</sub> | CID 88805010 - PubChem [pubchem.ncbi.nlm.nih.gov]

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